

Application Notes and Protocols for UPF 1069 in In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the dissolution and handling of **UPF 1069**, a selective inhibitor of Poly (ADP-ribose) polymerase 2 (PARP-2), for use in in vitro experimental settings. Adherence to these protocols is crucial for ensuring the compound's stability, solubility, and optimal performance in cellular and enzymatic assays.

Introduction to UPF 1069

UPF 1069 is a potent and selective inhibitor of PARP-2, an enzyme involved in DNA repair, genomic stability, and other cellular processes.[1] It exhibits significantly higher selectivity for PARP-2 over PARP-1, making it a valuable tool for investigating the specific roles of PARP-2 in various biological systems.[1][2][3][4][5] Its molecular weight is 279.3 g/mol .[1]

Solubility and Storage

Proper storage and solubilization of **UPF 1069** are critical for maintaining its chemical integrity and biological activity. The compound is primarily soluble in dimethyl sulfoxide (DMSO).[1][2][3] [4][5]

Data Presentation: Solubility and Storage of **UPF 1069**



Parameter	Value	Source(s)
Molecular Formula	C17H13NO3	[1][2][3]
Molecular Weight	279.3 Da	[1]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[1][2][3][4][5]
Solubility in DMSO	≥ 100 mg/mL (358.05 mM)	[4]
56 mg/mL (200.5 mM)	[5]	
27.9 mg/mL (99.9 mM)	[2]	_
0.5 mg/mL	[3]	_
Solubility in DMF	0.5 mg/mL	[3]
Solubility in Ethanol	0.3 mg/mL	[3]
Storage of Solid	-20°C for up to 3 years	[2][4][5]
Storage of Stock Solution (in DMSO)	-80°C for up to 2 years	[2][4][5]
-20°C for up to 1 year	[4][5]	
Stability of Aqueous Solutions	Not recommended for storage longer than one day	[1]

Note: The solubility of **UPF 1069** in DMSO can be affected by the purity of the solvent. It is highly recommended to use freshly opened, anhydrous DMSO to achieve maximum solubility. [4][5] If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.[2][4]

Experimental Protocols

This section outlines the detailed methodology for preparing a stock solution of **UPF 1069** and subsequent working solutions for in vitro assays.

Preparation of a High-Concentration Stock Solution in DMSO



Objective: To prepare a concentrated stock solution of **UPF 1069** in DMSO for long-term storage and subsequent dilution.

Materials:

- UPF 1069 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of UPF 1069 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of UPF 1069 powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mM). Refer to the table below for quick calculations.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If necessary, sonicate the solution for short intervals or gently warm it to aid dissolution.
 Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years).[2][4][5]

Stock Solution Preparation Table (for DMSO)



Desired Stock Concentration	Volume of DMSO to add to 1 mg of UPF 1069	Volume of DMSO to add to 5 mg of UPF 1069
1 mM	3.5805 mL	17.9025 mL
5 mM	0.7161 mL	3.5805 mL
10 mM	0.3581 mL	1.7903 mL
50 mM	0.0716 mL	0.3581 mL

Preparation of Working Solutions for Cell-Based Assays

Objective: To prepare diluted working solutions of **UPF 1069** in cell culture medium for treating cells in vitro.

Materials:

- UPF 1069 stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile tubes for dilution

Procedure:

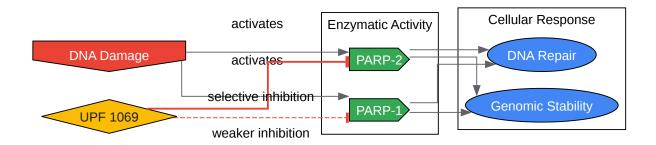
- Thawing: Thaw a single aliquot of the **UPF 1069** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control (medium with the same concentration of DMSO) is included in your experimental design.
- Application: Add the final working solutions to your cell cultures as per your experimental protocol.



 Stability: Use the prepared working solutions immediately. Do not store aqueous dilutions of UPF 1069 for more than a day.[1]

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway Inhibition by UPF 1069

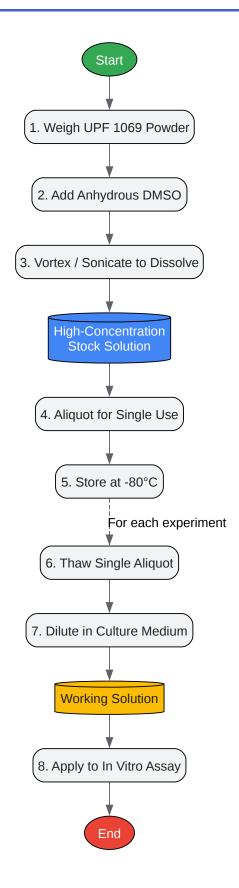


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Caption: UPF 1069 selectively inhibits PARP-2, impacting DNA repair pathways.

Experimental Workflow for **UPF 1069** Preparation





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Caption: Workflow for preparing **UPF 1069** stock and working solutions.



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